

# 4-ethyltoluene material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: 4-Ethyltoluene

Cat. No.: B166476

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An In-depth Technical Guide to the Material Safety Data Sheet for **4-Ethyltoluene**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data sheet (MSDS) for **4-ethyltoluene**. The information is compiled from various safety data sheets to ensure a thorough understanding of the substance's properties and associated hazards. This document is intended for professionals in research, science, and drug development who may handle or be exposed to this chemical.

## Chemical Identification

**4-Ethyltoluene** is an aromatic hydrocarbon.[1] It is a colorless liquid with a sweet, aromatic odor.[2]

- Synonyms: 1-Ethyl-4-methylbenzene, p-Ethyltoluene, 4-Methylethylbenzene[2][3][4]
- CAS Number: 622-96-8[2]
- Molecular Formula: C<sub>9</sub>H<sub>12</sub>[2][5]
- Molecular Weight: 120.19 g/mol [1]

## Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **4-ethyltoluene**.

Property	Value	Reference
Appearance	Clear, colorless to slightly yellow liquid	[2][4][6]
Odor	Aromatic, sweet, toluene-like	[2][4]
Boiling Point	161.7 °C to 162 °C	[5][6][7]
Melting Point	-62 °C	[4]
Flash Point	36 °C to 43 °C (closed cup)	[1][5][8]
Density	0.861 to 0.867 g/cm <sup>3</sup> at 25 °C	[5][6][7]
Vapor Pressure	2.93 to 3 mmHg at 25 °C	[4][5]
Vapor Density	4.15 (air=1)	[4]
Water Solubility	95 mg/L; Insoluble in water	[2][5][6]
Refractive Index	1.495 to 1.498 at 20 °C	[5][8]

## Hazard Identification and GHS Classification

**4-Ethyltoluene** is classified as a hazardous chemical.[3] The GHS classification is summarized below.

Signal Word: Danger[8][9][10]

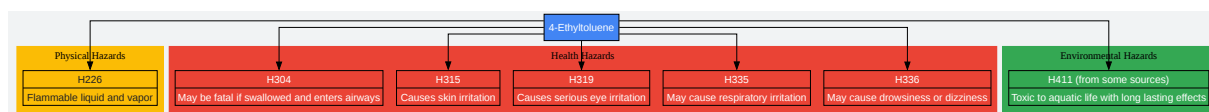
Hazard Statements:

- H226: Flammable liquid and vapor.[8][9][10][11]
- H304: May be fatal if swallowed and enters airways.[8][9][10]
- H315: Causes skin irritation.[10]
- H319: Causes serious eye irritation.[10]
- H335: May cause respiratory irritation.[10]

- H336: May cause drowsiness or dizziness.[10]

#### Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[9][10][11]
- P233: Keep container tightly closed.[9][10][11]
- P240: Ground/bond container and receiving equipment.[9][10][11]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[9][10]
- P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[9][10]
- P331: Do NOT induce vomiting.[9][10]
- P403+P235: Store in a well-ventilated place. Keep cool.[9][10]



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#### GHS Hazard Statements for 4-Ethyltoluene

## Toxicological Information

The toxicological effects of **4-ethyltoluene** have been studied in animal models. It is considered to have low acute toxicity but can cause irritation and other health effects.

Route of Exposure	Species	Value	Effect	Reference
Oral	Rat	LD50 = 4850 mg/kg	[3]	
Dermal	Rabbit	LD50 > 5000 mg/kg	[3]	
Inhalation	Rat	LC50 > 3900 ppm (6 h)	[3]	
Skin	Rabbit	-	Mild irritant	[8][12]
Eye	Rabbit	-	Mild irritant	[8][12]

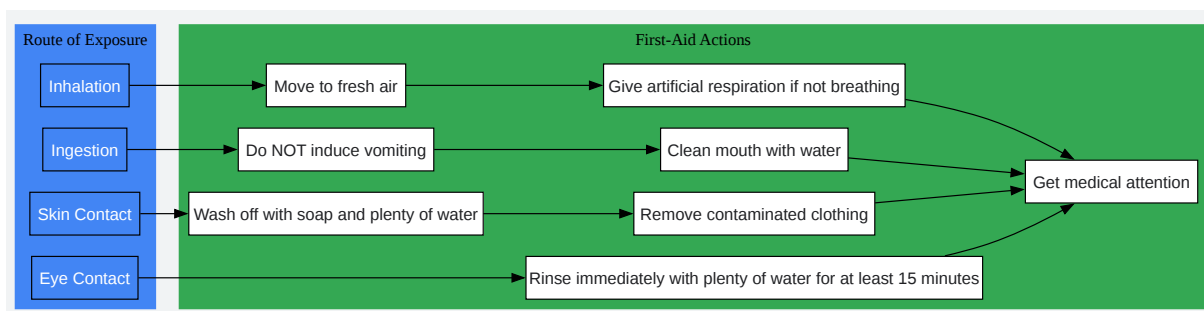
Chronic Effects: Long-term exposure may cause central nervous system depression.[4] A 13-week oral study in rats showed effects on mortality and clinical chemistry at 300 mg/kg/day, and male reproductive system effects at 900 mg/kg.[12]

## Experimental Protocols

Detailed experimental protocols for determining the toxicological and physical properties of chemicals are standardized by organizations such as the OECD (Organisation for Economic Co-operation and Development) and ASTM International. The data presented in this guide are derived from studies that likely followed such established methodologies. For specific experimental details, researchers should refer to the primary literature or the full safety data sheets from the suppliers.

## First-Aid Measures

The following diagram outlines the recommended first-aid procedures for different routes of exposure to **4-ethyltoluene**.



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### First-Aid Measures for **4-Ethyltoluene** Exposure

General Advice: Show the safety data sheet to the doctor in attendance.[9][10]

- Inhalation: Remove to fresh air. If not breathing, give artificial respiration.[3][10] Aspiration may lead to pulmonary edema.[4]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes.[3]
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[3]
- Ingestion: Do NOT induce vomiting.[3][9][10] Call a physician or poison control center immediately.[3] If vomiting occurs naturally, have the victim lean forward.[3]

## Fire-Fighting Measures

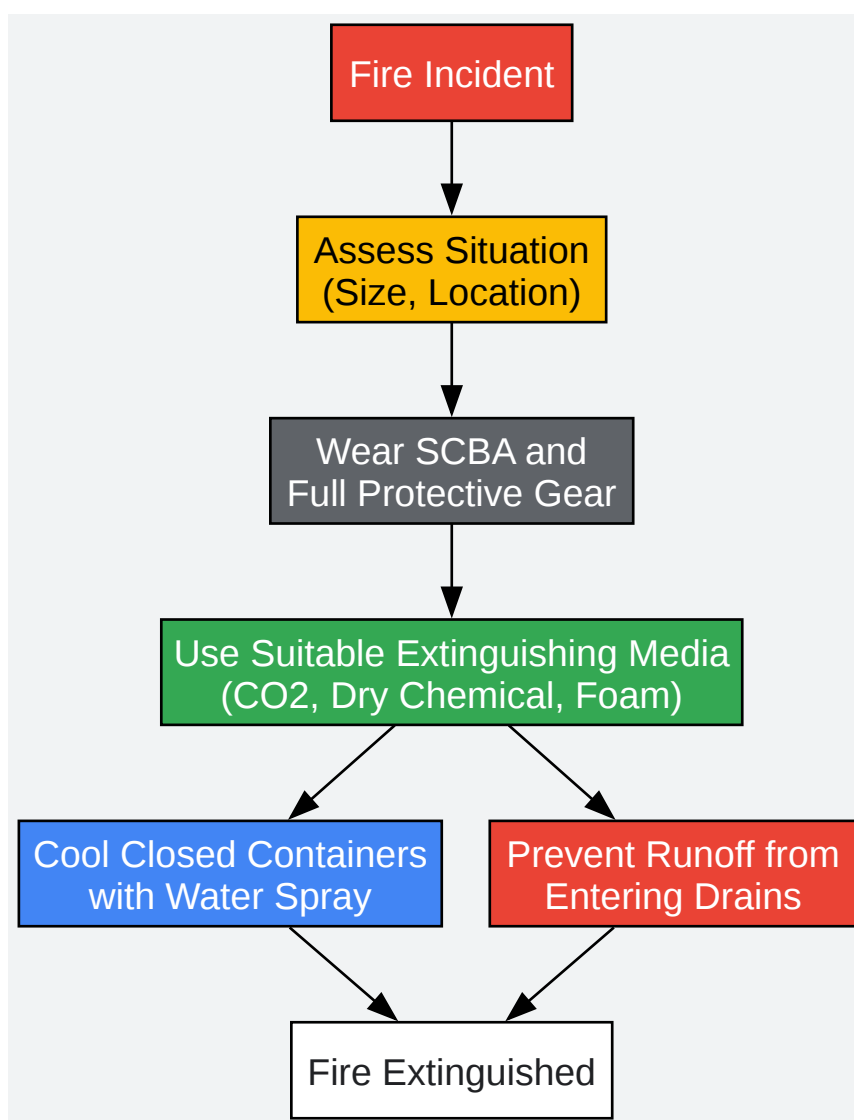
**4-Ethyltoluene** is a flammable liquid and vapor. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[3]

Suitable Extinguishing Media: Use carbon dioxide (CO<sub>2</sub>), dry chemical, or foam.[3]

Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.

Specific Hazards: Containers may explode when heated.[3] Hazardous combustion products include carbon monoxide and carbon dioxide.[3]

Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[3]



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Fire-Fighting Workflow for **4-Ethyltoluene**

## Handling and Storage

### Handling:

- Keep away from open flames, hot surfaces, and sources of ignition.[\[3\]](#)[\[9\]](#)
- Use spark-proof tools and explosion-proof equipment.[\[3\]](#)
- Take precautionary measures against static discharges.[\[3\]](#)[\[9\]](#)
- Avoid contact with skin and eyes.[\[3\]](#) Do not breathe mist, vapors, or spray.[\[3\]](#)
- Use only in a well-ventilated area.[\[10\]](#)

### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[3\]](#)[\[9\]](#)
- Keep away from heat, sparks, and flame.[\[3\]](#)
- Store locked up.[\[3\]](#)[\[9\]](#)
- Incompatible materials include strong oxidizing agents.[\[3\]](#)

## Exposure Controls and Personal Protection

### Engineering Controls:

- Ensure adequate ventilation, especially in confined areas.[\[3\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[3\]](#)

### Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[3\]](#)

- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[3]
- Respiratory Protection: Follow the OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149. Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.

Component	ACGIH TLV	OSHA PEL	NIOSH IDLH
4-Ethyltoluene	Not established	Not established	Not established

## Stability and Reactivity

- Reactivity: Not reactive under normal conditions.
- Chemical Stability: Stable under normal temperatures and pressures.[3][4]
- Conditions to Avoid: Ignition sources, excess heat.[4]
- Incompatible Materials: Strong oxidizing agents.[3][4]
- Hazardous Decomposition Products: Carbon monoxide, carbon dioxide.[3][4]
- Hazardous Polymerization: Has not been reported.[4]

This guide is intended to provide key safety information. Always refer to the most current and complete safety data sheet from the supplier before handling this chemical.

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## References

1. 4-Ethyltoluene|High-Purity Research Chemical [benchchem.com]
2. Page loading... [guidechem.com]



- 3. fishersci.com [fishersci.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. chembk.com [chembk.com]
- 6. 4-ETHYLTOLUENE | 622-96-8 [chemicalbook.com]
- 7. 4-Ethyltoluene - Wikipedia [en.wikipedia.org]
- 8. 4-乙基甲苯 ≥95.0% (GC) | Sigma-Aldrich [sigmaaldrich.com]
- 9. chemicalbook.com [chemicalbook.com]
- 10. Page loading... [guidechem.com]
- 11. 4-Ethyltoluene | 622-96-8 | TCI AMERICA [tcichemicals.com]
- 12. 4-Ethyltoluene - Hazardous Agents | Haz-Map [haz-map.com]
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